

Val-Gly-Ser-Glu: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Val-Gly-Ser-Glu

Cat. No.: B1330616

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This technical guide provides an in-depth overview of the safety data, handling procedures, and relevant experimental protocols for the tetrapeptide **Val-Gly-Ser-Glu**. The information is intended for researchers, scientists, and professionals in the field of drug development and biomedical research.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Val-Gly-Ser-Glu** are summarized below.

| Property | Value |
|---------------------|---------------------------------------------------|
| Chemical Name | L-valylglycyl-L-seryl-L-glutamic acid |
| Synonyms | VGSE, Eosinophilotactic Tetrapeptide (VGSE)[1][2] |
| CAS Number | 61756-22-7[2][3] |
| Molecular Formula | C15H26N4O8[1][2] |
| Molecular Weight | 390.39 g/mol [1][2] |
| Appearance | White crystalline powder[4][5][6] |
| Solubility | Partially soluble in cold water[4] |
| Storage Temperature | 10°C - 25°C[2] |

Toxicological and Hazard Information

A specific Safety Data Sheet (SDS) for **Val-Gly-Ser-Glu** is not readily available. Therefore, the safety profile is extrapolated from the properties of its constituent amino acids and general knowledge of peptide safety. Peptides are generally considered to have a low irritation potential and are well-tolerated by the skin.^[7]

| Hazard Category | Description |
|---------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acute Oral Toxicity | Data not available for Val-Gly-Ser-Glu. For its constituent amino acid L-Valine, it is not considered hazardous by the 2012 OSHA Hazard Communication Standard.[8] For other peptides, the LD50 is reported to be > 2,000 mg/kg, classifying them as nontoxic.[9] |
| Skin Irritation/Corrosion | Not expected to be a skin irritant. Peptides are generally considered non-irritating to the skin.[7] [10] For L-Valine, no known effect on skin contact is reported.[4] |
| Eye Irritation/Damage | May cause slight eye irritation.[4] For L-Valine, it is considered slightly hazardous in case of eye contact.[4] It is recommended to use eye protection when handling the substance in powdered form.[11] |
| Sensitization | Not expected to be a sensitizer. Peptides are not typically associated with skin sensitization. [7] |
| Mutagenicity/Genotoxicity | No data available for Val-Gly-Ser-Glu. However, its constituent amino acids are not known to be mutagenic. |
| Carcinogenicity | Not classified as a carcinogen. |
| Inhalation | May cause irritation to the respiratory tract if inhaled as a dust.[4] It is advisable to provide appropriate exhaust ventilation where dust is formed.[11] |
| Ingestion | May cause irritation to the tissues of the mouth, esophagus, and digestive system if ingested in large quantities.[4] |

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are crucial for maintaining the integrity of **Val-Gly-Ser-Glu** and ensuring laboratory safety.

| Aspect | Recommendation |
|------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Handling | Handle in accordance with good industrial hygiene and safety practices. Avoid contact with skin, eyes, and clothing. Avoid dust formation.[8] |
| Storage | Store in a cool, dry, and well-ventilated place.[8] Keep the container tightly closed.[8] Recommended storage temperature is between 10°C and 25°C.[2] |
| Eye/Face Protection | Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [11] Chemical safety goggles are recommended.[4][8] |
| Skin Protection | Handle with gloves.[11] Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[11] |
| Respiratory Protection | Respiratory protection is not required under normal use conditions.[11] If dust is generated, use a type N95 (US) or type P1 (EN 143) dust mask.[11] |
| Spill Response | Wipe up the spill, place it in a sealed bag or container, and dispose of it properly.[5] Wash the spill site after material pickup is complete.[5] |
| Fire Fighting | Use a tri-class dry chemical fire extinguisher.[5] When heated to decomposition, it may emit toxic fumes of carbon and nitrogen oxides.[5][8] |

Experimental Protocols for Safety Assessment

Standardized in vitro methods are essential for evaluating the safety of peptides like **Val-Gly-Ser-Glu**.

4.1. In Vitro Cytotoxicity Assay (MTT Assay)

- Objective: To assess the potential of the test substance to induce cell death.
- Methodology:
 - Cell Culture: Human dermal fibroblasts (e.g., ATCC PCS-201-012) are cultured in appropriate media and conditions.
 - Exposure: Cells are seeded in 96-well plates and exposed to various concentrations of **Val-Gly-Ser-Glu** for 24 hours.
 - MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 4 hours, allowing viable cells to convert MTT into formazan crystals.
 - Solubilization: The formazan crystals are dissolved using a solubilization solution (e.g., DMSO).
 - Absorbance Reading: The absorbance is measured at 570 nm using a microplate reader. Cell viability is calculated as a percentage relative to the untreated control.

4.2. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

- Objective: To assess the potential of the test substance to cause skin irritation.
- Methodology:
 - Tissue Culture: Reconstructed human epidermis tissues (e.g., EpiDerm™) are cultured at the air-liquid interface.
 - Exposure: A defined amount of **Val-Gly-Ser-Glu** is applied topically to the tissue surface for 60 minutes.

- Incubation and Rinsing: Tissues are incubated, and then the test substance is rinsed off.
- Post-Incubation: Tissues are transferred to fresh media and incubated for 42 hours.
- Viability Assessment: Tissue viability is determined using the MTT assay as described above. A reduction in viability below a certain threshold (e.g., 50%) indicates irritation potential.

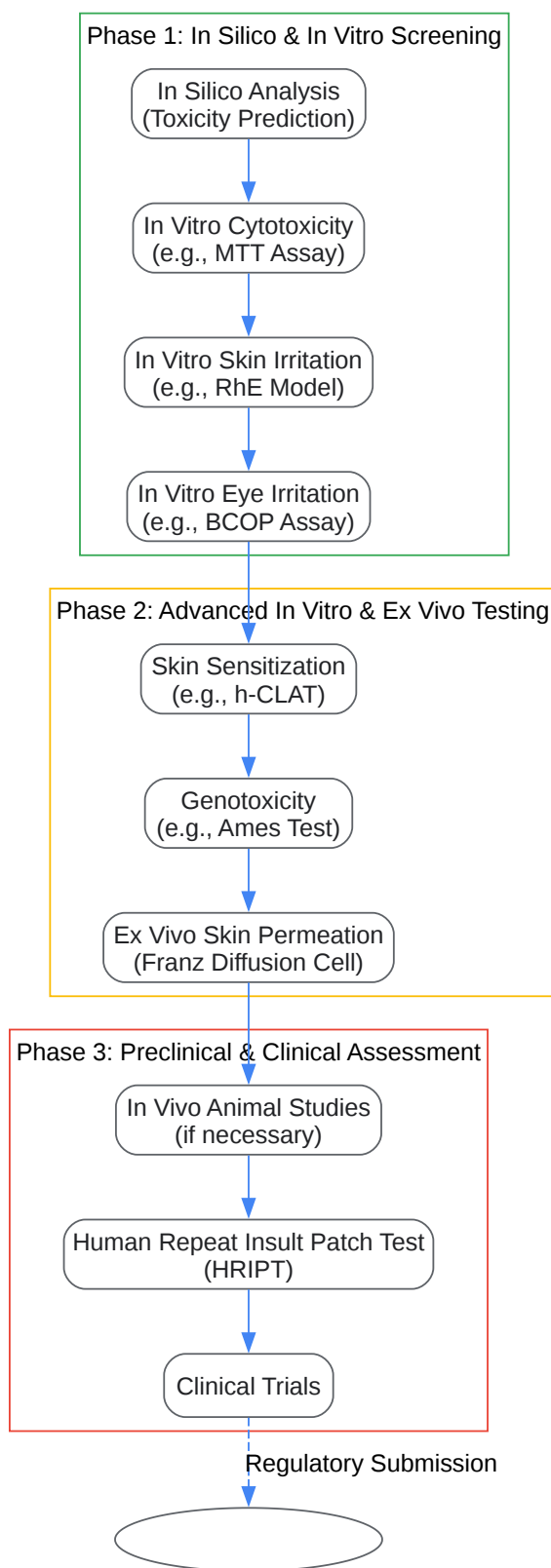
4.3. In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test Method

- Objective: To assess the potential of the test substance to cause severe eye irritation or corrosion.
- Methodology:
 - Corneal Preparation: Freshly isolated bovine corneas are mounted in holders.
 - Exposure: The test substance is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes).
 - Opacity Measurement: The opacity of the cornea is measured using an opacitometer before and after exposure.
 - Permeability Measurement: The permeability of the cornea is determined by measuring the amount of fluorescein that passes through the cornea.
 - Scoring: An in vitro irritancy score is calculated based on the opacity and permeability values to predict the in vivo eye irritation potential.

Visualizations: Workflows and Pathways

5.1. Experimental Workflow for Peptide Safety Assessment

The following diagram illustrates a typical workflow for assessing the safety of a novel peptide.

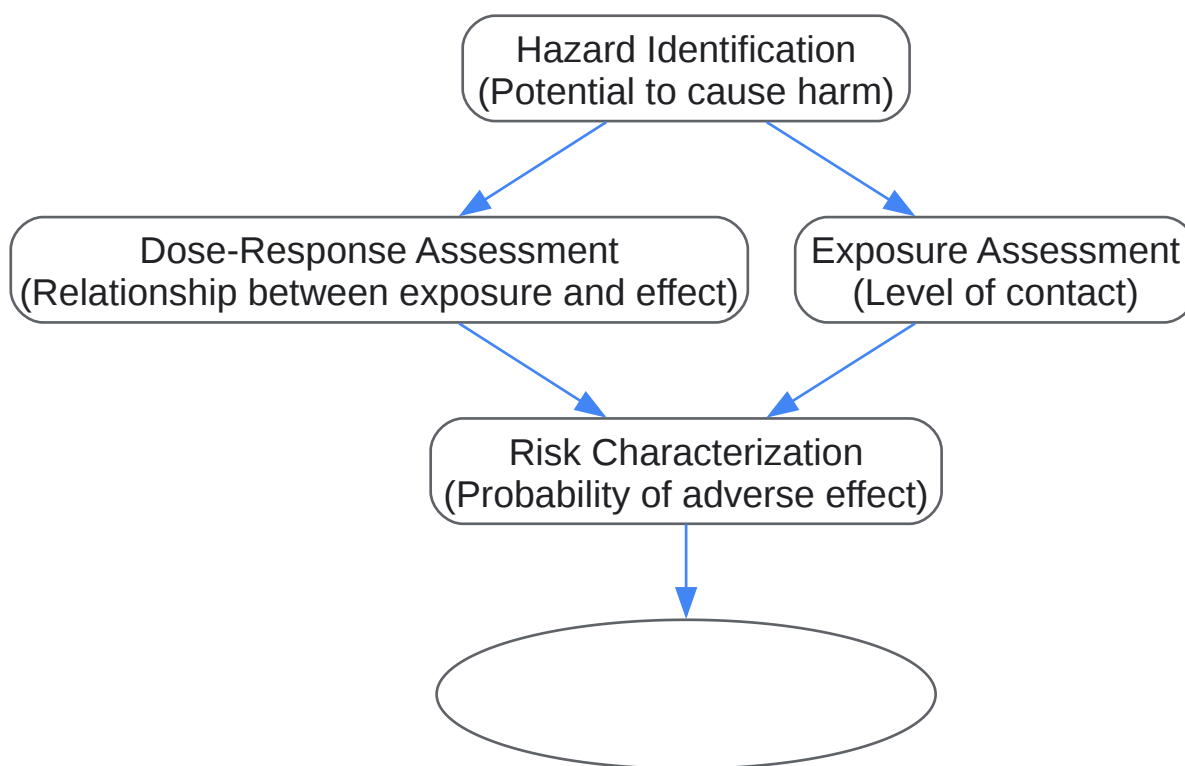


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Caption: A stepwise workflow for comprehensive peptide safety evaluation.

5.2. Logical Relationship for Hazard Identification and Risk Assessment

This diagram outlines the logical process of identifying hazards and assessing risks associated with a chemical substance.

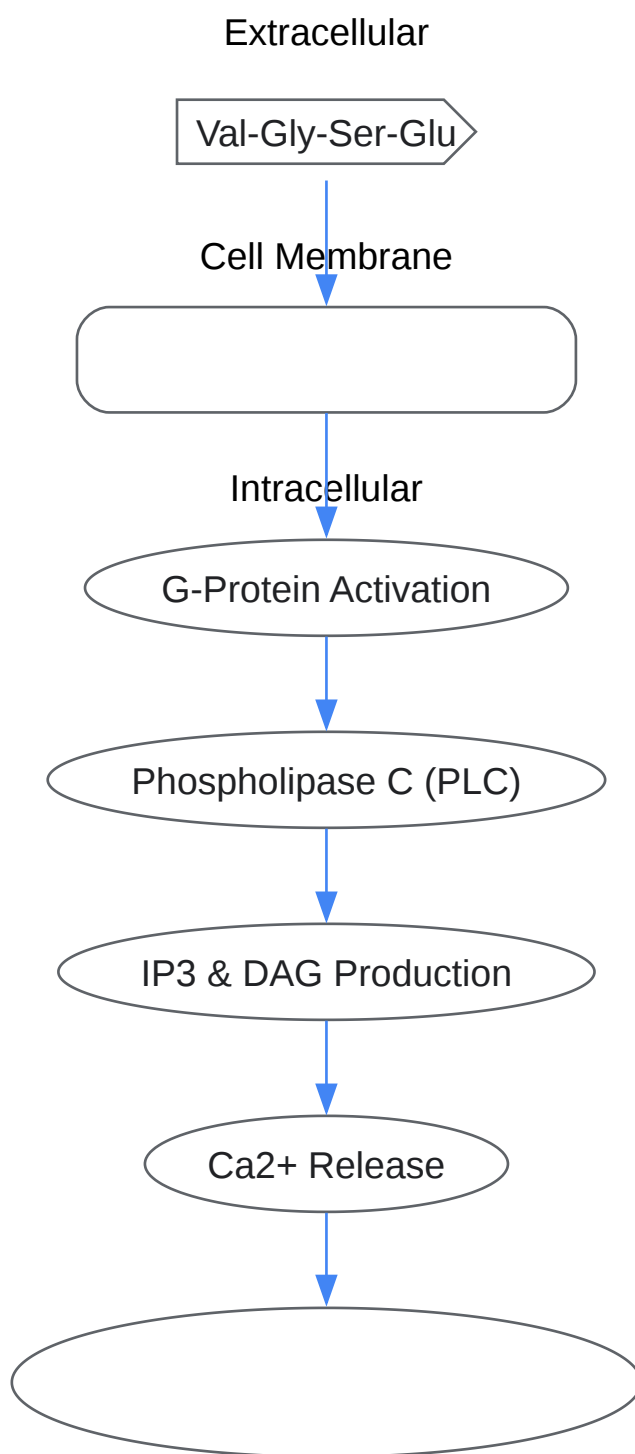


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Caption: The process of chemical hazard identification and risk assessment.

5.3. Simplified Signaling Pathway for Eosinophil Chemoattraction

Val-Gly-Ser-Glu is known as an Eosinophil Chemotactic Factor-A (ECF-A) tetrapeptide.[3][12] It selectively enhances human eosinophil complement receptors.[12] The diagram below illustrates a simplified potential signaling pathway.



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Caption: A putative signaling cascade for **Val-Gly-Ser-Glu**-mediated eosinophil chemotaxis.

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